

Application Notes and Protocols: Cyclohexene Carboxaldehydes in Fragrance Chemistry

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Compound of Interest

Compound Name: 4-Methylcyclohex-3-enecarbaldehyde

Cat. No.: B3056962

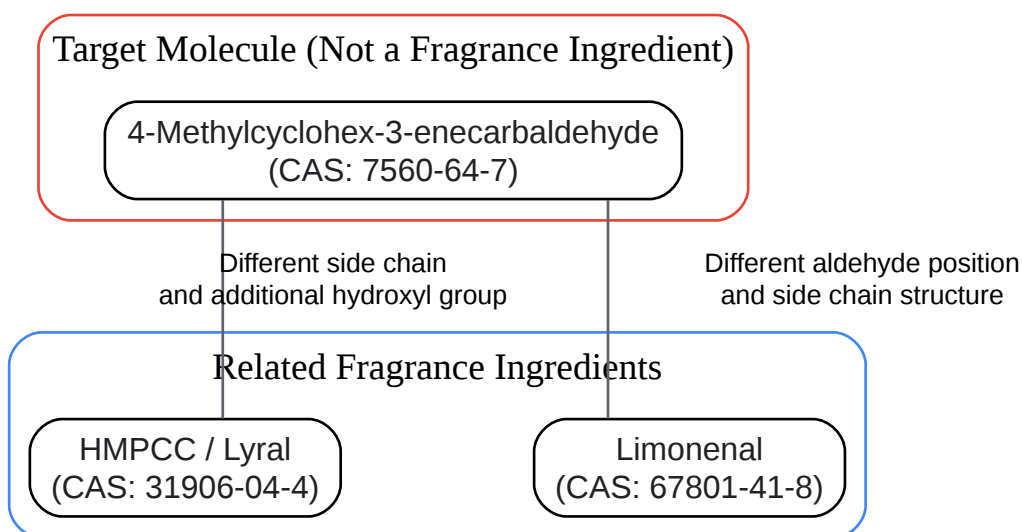
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Preamble: Initial research into the application of **4-Methylcyclohex-3-enecarbaldehyde** (CAS 7560-64-7) in fragrance and perfume chemistry has revealed that this specific molecule is not utilized as a fragrance ingredient.[1][2] The compound is primarily available for chemical research and synthesis purposes.[3]

Confusion often arises due to the structural and nominal similarities with other commercially significant fragrance molecules. This document will clarify these distinctions and provide detailed application notes for two such related compounds: 3 and 4-(4-Hydroxy-4-methylpentyl)-3-cyclohexene-1-carboxaldehyde (HMPCC/Lyral) and 3-(4-Methyl-cyclohex-3-enyl)-butyraldehyde (Limonenal).

Clarification of Chemical Identities

A primary source of confusion is the similar cyclohexene carboxaldehyde core in several fragrance ingredients. The diagram below illustrates the structural differences between the non-fragrance chemical and the relevant fragrance compounds.



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Caption: Structural comparison of **4-Methylcyclohex-3-enecarbaldehyde** with related fragrance compounds.

Application Notes: 3 and 4-(4-Hydroxy-4-methylpentyl)-3-cyclohexene-1-carboxaldehyde (HMPCC / Lyrall)

Chemical Identifier:

- INCI Name: Hydroxyisohexyl 3-Cyclohexene Carboxaldehyde
- CAS Numbers: 31906-04-4 and 51414-25-6 (mixture)[[4](#)]
- Common Trade Names: Lyrall®, Kovanol®, Mugonal®[[4](#)]

1. Olfactory Profile: HMPCC is a classic fragrance ingredient known for its soft, floral, and lily-of-the-valley (muguet) scent. It imparts a fresh, clean, and slightly sweet aroma, often with aldehydic and woody undertones.

2. Applications in Perfumery: Historically, HMPCC was a widely used component in a vast array of fragrance types, from fine perfumery to personal care products like soaps, lotions, and

deodorants. Its primary function was to provide a substantive and elegant floral heart to a composition.

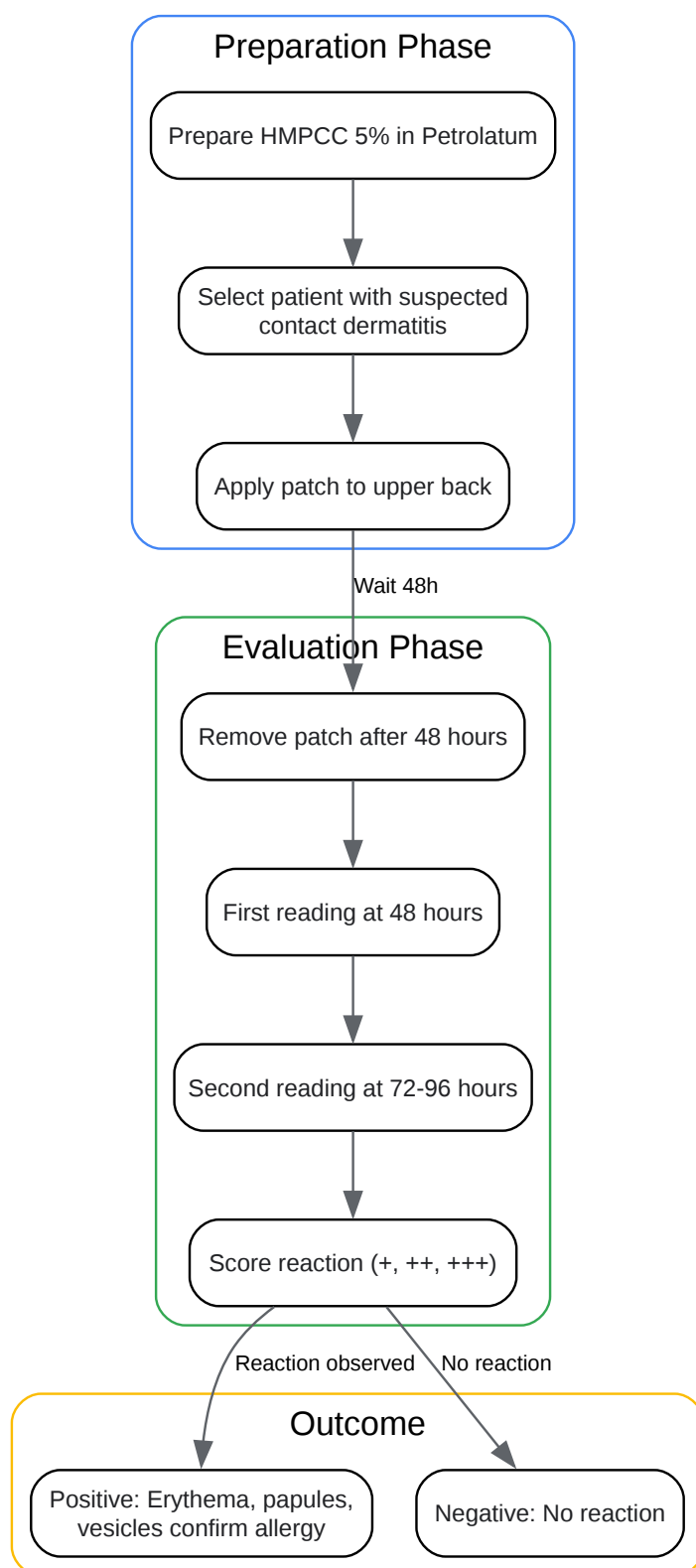
3. Regulatory Status and Safety Considerations: HMPCC has been identified as a significant contact allergen.[5] In recent European surveys, it was shown that 1.9 – 2.7% of patients with eczema react to HMPCC in patch testing.[5] Due to these allergenic properties, its use in cosmetic products has been heavily restricted and is now effectively banned in many regions. The International Fragrance Association (IFRA) has prohibited its use in new fragrance creations. Researchers and developers should be aware of these significant safety and regulatory limitations.

4. Quantitative Data and Usage Levels (Historical): The following table summarizes historical and recommended safe usage levels prior to the current prohibitions. This data is for informational and research purposes only.

Product Type	Historical Use Level (%)	SCCNFP Recommended Safe Level (%) ^[5]
Fine Fragrance	1.0 - 5.0	≤ 0.02
Rinse-off Cosmetics	0.1 - 1.5	≤ 0.02
Leave-on Cosmetics	0.05 - 1.0	≤ 0.02

5. Experimental Protocol: Patch Testing for Allergic Contact Dermatitis (ACD) to HMPCC

This protocol is a generalized representation of clinical patch testing methodology used to identify sensitization to fragrance allergens like HMPCC.



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Caption: Workflow for patch testing of HMPCC sensitization.

Application Notes: 3-(4-Methyl-cyclohex-3-enyl)-butyraldehyde (Limonenal)

Chemical Identifier:

- IUPAC Name: 3-(4-methylcyclohex-3-en-1-yl)butanal
- CAS Number: 67801-41-8 (for the specific isomer commonly used)
- Common Trade Names: Limonenal

1. Olfactory Profile: Limonenal possesses a very intense, fresh, green, and aldehydic odor with prominent citrus notes, reminiscent of lemon and lime peel.[6] It can also have slightly fatty and floral-fruity undertones.[6] The scent is described as stronger and more tenacious than citral, providing a modern, fresh character to compositions.[7]

2. Applications in Perfumery: Limonenal is a powerful modifier in fragrance compositions. It is used to:

- Enhance citrus and green top notes.
- Add a fresh, aldehydic lift to floral and fruity accords.
- Perfume functional products such as soaps, detergents, and fabric softeners, where its stability and strength are advantageous.[6]

3. Quantitative Data and Usage Levels: Limonenal is a high-impact material and is typically used in small quantities.

Application	Typical Use Level in Concentrate (%)
Fine Fragrance	0.01 - 0.2
Soaps & Detergents	0.05 - 0.5
Fabric Softeners	0.02 - 0.4

4. Experimental Protocol: Synthesis via Hydroformylation of Limonene

A common route to Limonenal is the hydroformylation of limonene. The following protocol is a generalized representation of this industrial process.

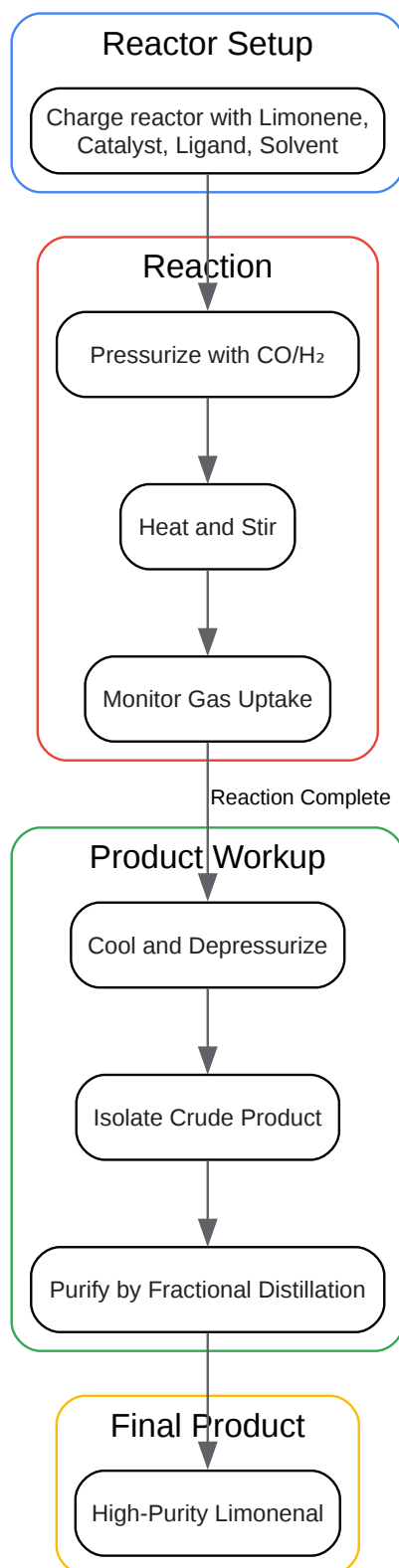
Objective: To synthesize 3-(4-Methyl-cyclohex-3-enyl)-butyraldehyde from limonene.

Materials:

- Limonene
- Synthesis gas (CO/H₂)
- Rhodium-based catalyst (e.g., Rh(CO)₂(acac))
- Phosphine ligand (e.g., Triphenylphosphine)
- High-pressure reactor (autoclave)
- Solvent (e.g., Toluene)

Procedure:

- Reactor Charging: The autoclave is charged with limonene, solvent, catalyst, and ligand under an inert atmosphere.
- Pressurization: The reactor is sealed and pressurized with synthesis gas to the target pressure (e.g., 20-50 bar).
- Heating & Reaction: The mixture is heated to the reaction temperature (e.g., 80-120 °C) with constant stirring. The reaction is monitored by gas uptake.
- Cooling & Depressurization: Once the reaction is complete, the reactor is cooled to room temperature, and the excess pressure is carefully vented.
- Product Isolation: The crude product is discharged from the reactor.
- Purification: The catalyst is separated (e.g., by oxidation and extraction), and the solvent is removed under reduced pressure. The resulting crude aldehyde is then purified by fractional distillation to yield high-purity Limonenal.



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Caption: Generalized workflow for the synthesis of Limonenal.

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